

HSD17B13-IN-89 solubility issues

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hsd17B13-IN-89

Cat. No.: S12848206

Get Quote

Chemical & Handling Information

The table below summarizes the available key information for **HSD17B13-IN-89**.

Property	Details
CAS Number	2770247-94-2 [1]
Molecular Formula	C ₂₃ H ₁₃ Cl ₂ F ₄ N ₃ O ₃ [1]
Molecular Weight	526.27 g/mol [1]
Primary Target	17β-Hydroxysteroid dehydrogenases (HSD17B13) inhibitor [1]
IC ₅₀	<0.1 μM for Estradiol [1]
Handling Advice	Store the product under the recommended conditions in the provided Certificate of Analysis (CoA) [1].
Shipping	Shipped at room temperature in the continental US; may vary elsewhere [1].

Experimental Context & Protocols

Understanding the research context in which **HSD17B13-IN-89** has been used can provide valuable indirect clues for developing your own protocols.

- **Structural Studies for Drug Design:** **HSD17B13-IN-89** is a tool compound used in non-alcoholic fatty liver disease (NAFLD) research [1]. It belongs to a class of small molecule inhibitors developed to target HSD17B13, a liver-specific, lipid-droplet associated enzyme [2]. Crystal structures of similar HSD17B13 inhibitors bound to the enzyme have been solved to aid in structure-based drug design [2] [3].
- **Reported Biochemical Assay Protocol:** While the exact protocol for **HSD17B13-IN-89** is not detailed, related research provides a methodology for high-throughput screening of HSD17B13 inhibitors [2].
 - **Enzyme Source:** Purified human HSD17B13.
 - **Cofactor:** NAD⁺.
 - **Substrate:** β -estradiol (alternative substrates like Leukotriene B4 (LTB4) are also used).
 - **Procedure:** The screening of compound libraries was performed at a **10 μ M final concentration** of the test compound. Inhibition of the enzyme's activity was measured to determine initial hit rates, which were then confirmed through IC₅₀ determination [2].

Troubleshooting Guide & FAQs

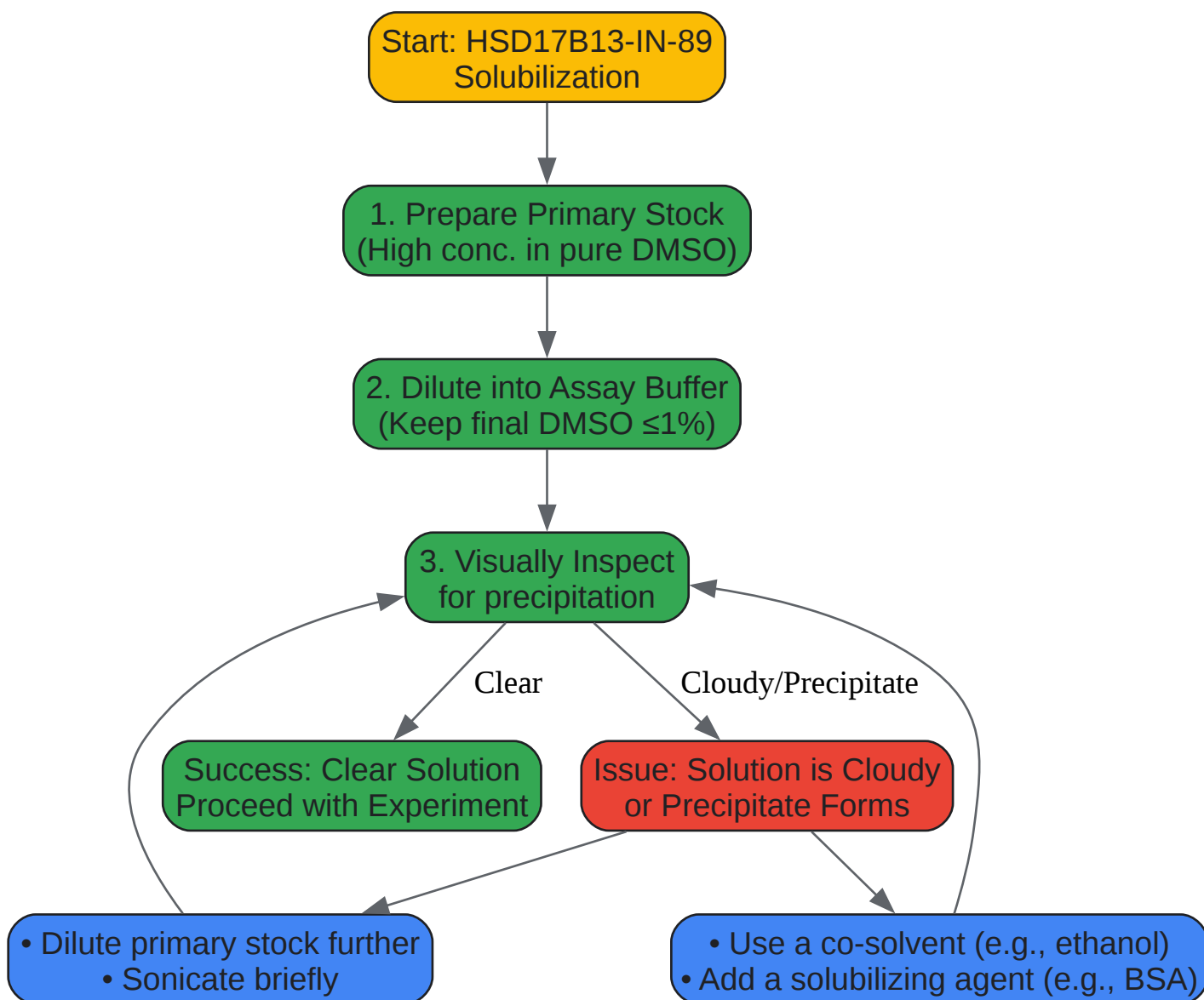
Here are some anticipated questions and troubleshooting tips, formulated based on standard laboratory practices for handling novel organic compounds.

Question / Issue	Suggested Guidance
The powder does not dissolve in my aqueous buffer.	This is highly likely. The molecular structure suggests low inherent aqueous solubility. Use a staged dilution protocol: first dissolve in a minimal amount of DMSO (e.g., prepare a 10-50 mM stock solution), then dilute into your assay buffer. The final DMSO concentration should be kept low (typically $\leq 1\%$) to avoid cytotoxicity and assay interference.
I cannot find solubility data in the CoA or online.	This is a common situation for research-grade tool compounds. Contact the manufacturer (MedChemExpress) directly for any unpublished solubility data or recommended reconstitution solvents. Empirically test small amounts of the compound in various solvents (DMSO, ethanol, methanol) to find an optimal stock solution.

Question / Issue	Suggested Guidance
The inhibitor shows no activity in my cellular assay.	Potential causes include poor cell permeability or instability in the culture medium. Verify your biochemical activity first. For cellular studies, ensure proper delivery; consider testing alongside a positive control if available. Inactivity could also be due to species-specific differences in the enzyme, as noted in some preclinical models [4].
How should I store my stock solution?	Prepare aliquots of your DMSO stock solution to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or lower , protected from light. Under these conditions, the solution is typically stable for several months.

Solubility Workflow Strategy

For a systematic approach to solubilizing **HSD17B13-IN-89**, you can follow the logical workflow below:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. HSD17B13-IN-89 [medchemexpress.com]

2. Structural basis of lipid-droplet localization of 17-beta- ... [pmc.ncbi.nlm.nih.gov]

3. 8G89: HSD17B13 in complex with cofactor and inhibitor [rcsb.org]

4. Murine HSD17 β 13 does not control liver steatosis and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [HSD17B13-IN-89 solubility issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12848206#hsd17b13-in-89-solubility-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com